

An In-depth Technical Guide to the Physical Properties of Ethyl 6-hydroxyhexanoate

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Compound of Interest

Compound Name: *Ethyl 6-hydroxyhexanoate*

Cat. No.: *B105495*

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Introduction

Ethyl 6-hydroxyhexanoate (CAS No. 5299-60-5) is a bifunctional organic molecule featuring a terminal hydroxyl group and an ethyl ester.^[1] This structure makes it a valuable intermediate in organic synthesis, particularly in the development of pharmaceuticals and fragrances.^{[2][3]} A thorough understanding of its physical properties is essential for its application in research and development, enabling accurate modeling, reaction design, and purification. This guide provides a comprehensive overview of the core physical characteristics of **Ethyl 6-hydroxyhexanoate**, detailed experimental protocols for their determination, and logical workflows for its synthesis.

Core Physical Properties

The physical properties of **Ethyl 6-hydroxyhexanoate** are summarized in the table below.

These values are critical for predicting its behavior in various chemical and physical processes.

Property	Value	Reference
Molecular Formula	C ₈ H ₁₆ O ₃	[1][2][4]
Molecular Weight	160.21 g/mol	[1][4]
Appearance	Colorless to almost colorless clear liquid	[1][2]
Boiling Point	127-128 °C at 12 mmHg	[1][2]
Density	0.985 g/mL at 25 °C	[1][2]
Refractive Index	n _{20/D} 1.437	[1][2]
Flash Point	> 110 °C (> 230 °F)	
Solubility	Based on its chemical structure, which includes a polar hydroxyl group and a nonpolar alkyl chain, Ethyl 6-hydroxyhexanoate is expected to be soluble in polar organic solvents such as ethanol, methanol, and acetone. It is likely to have limited solubility in water and be miscible with other esters and ethers.	

Experimental Protocols

Accurate determination of physical properties is fundamental to chemical research. The following sections detail standardized laboratory protocols for measuring the key physical properties of liquid compounds like **Ethyl 6-hydroxyhexanoate**.

Determination of Boiling Point (Capillary Method)

The boiling point is a key indicator of a liquid's volatility and purity.

Apparatus:

- Thiele tube or oil bath
- Thermometer (calibrated)
- Capillary tube (sealed at one end)
- Small test tube (e.g., fusion tube)
- Heating source (e.g., Bunsen burner or hot plate)
- Liquid paraffin or silicone oil

Procedure:

- A small amount of **Ethyl 6-hydroxyhexanoate** is placed into the small test tube.
- The capillary tube, with its open end downwards, is placed inside the test tube containing the sample.
- The test tube is attached to the thermometer, ensuring the sample is level with the thermometer bulb.
- The assembly is clamped and immersed in the Thiele tube or oil bath, ensuring the heat-transfer liquid is above the level of the sample but below the opening of the test tube.
- The apparatus is heated gently. A stream of bubbles will begin to emerge from the open end of the capillary tube as the liquid's vapor pressure increases.
- Heating is continued until a steady stream of bubbles is observed.
- The heat source is then removed, and the bath is allowed to cool slowly.
- The temperature at which the bubbling stops and the liquid begins to enter the capillary tube is recorded as the boiling point.

Determination of Density (Pycnometer Method)

Density is a fundamental property used for substance identification and to calculate mass from a known volume.

Apparatus:

- Pycnometer (specific gravity bottle) of a known volume
- Analytical balance (accurate to ± 0.0001 g)
- Constant temperature water bath

Procedure:

- The clean, dry pycnometer is weighed accurately on the analytical balance (m_1).
- The pycnometer is filled with distilled water and placed in the constant temperature water bath until it reaches thermal equilibrium (e.g., 25 °C). The volume is adjusted precisely to the calibration mark, and the exterior is dried.
- The pycnometer filled with water is weighed (m_2).
- The pycnometer is emptied and thoroughly dried.
- The pycnometer is then filled with **Ethyl 6-hydroxyhexanoate**, brought to the same constant temperature, adjusted to the mark, dried, and weighed (m_3).
- The density of water (ρ_{water}) at the experimental temperature is obtained from reference tables.
- The density of the sample (ρ_{sample}) is calculated using the following formula: $\rho_{\text{sample}} = [(m_3 - m_1) / (m_2 - m_1)] * \rho_{\text{water}}$

Determination of Refractive Index (Abbe Refractometer)

The refractive index is a measure of how light propagates through a substance and is a sensitive measure of purity.

Apparatus:

- Abbe refractometer
- Constant temperature water circulator

- Dropper
- Soft tissue (e.g., lens paper)
- Solvent for cleaning (e.g., acetone or ethanol)

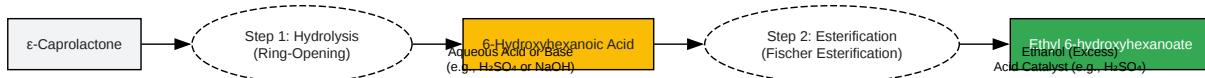
Procedure:

- The constant temperature circulator is turned on and set to the desired temperature (e.g., 20 °C), allowing the refractometer prisms to equilibrate.
- The prism surfaces are cleaned with a suitable solvent and a soft tissue.
- A few drops of **Ethyl 6-hydroxyhexanoate** are placed onto the surface of the lower prism using a clean dropper.
- The prisms are closed and locked.
- While looking through the eyepiece, the handwheel is adjusted until the field of view shows a distinct light and dark region.
- The compensator knob is adjusted to eliminate any color fringe at the boundary, sharpening the dividing line.
- The handwheel is further adjusted to center the sharp boundary line on the crosshairs.
- The refractive index value is read from the instrument's scale.

Synthetic Workflow and Logical Relationships

Ethyl 6-hydroxyhexanoate is commonly synthesized via a two-step process starting from ϵ -caprolactone. This workflow is a practical example of ring-opening and esterification reactions.

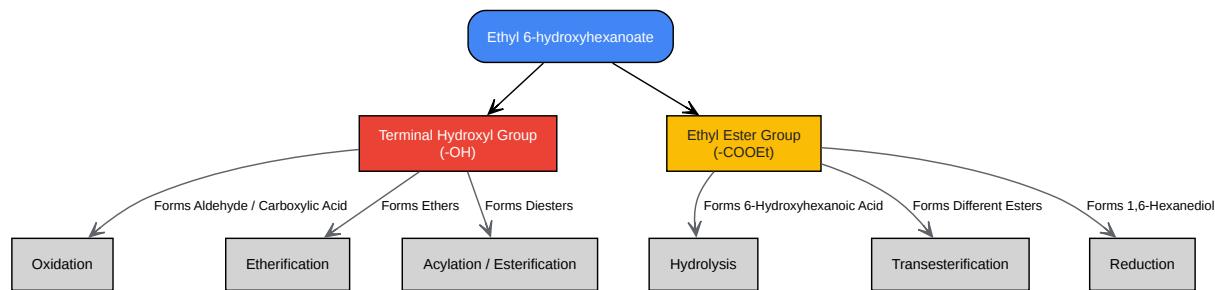
[1]



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Caption: Synthetic pathway for **Ethyl 6-hydroxyhexanoate** from ϵ -caprolactone.

The bifunctional nature of **Ethyl 6-hydroxyhexanoate** allows it to be a versatile synthon in organic synthesis. Its two reactive sites, the hydroxyl and ester groups, can be selectively targeted for further chemical transformations.



Caption: Reactivity and logical relationships of **Ethyl 6-hydroxyhexanoate**'s functional groups.

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